6-Aminonicotinic Acid Monohydrochloride: Biological Activity & Technical Guide

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Compound of Interest

Compound Name:	*6-Aminonicotinic acid monohydrochloride*
CAS No.:	*5336-87-8*
Cat. No.:	*B1332957*

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Executive Summary & Chemical Identity

6-Aminonicotinic acid (6-ANA) is a bifunctional pyridine derivative structurally analogous to Nicotinic Acid (Vitamin B3) and the potent antimetabolite 6-Aminonicotinamide (6-AN). While often used as a privileged scaffold in DNA-encoded libraries (DEL) and medicinal chemistry, 6-ANA possesses distinct biological activities dependent on the biological system (bacterial vs. mammalian) and its metabolic processing.

Unlike its amide counterpart (6-AN), which is highly neurotoxic and cell-permeable, 6-ANA exhibits low intrinsic membrane permeability in mammalian cells due to its zwitterionic carboxylate moiety. However, once intracellular or when applied to bacteria, it acts as a potent inhibitor of DNA replication enzymes and a substrate for lethal metabolic synthesis.

Chemical Profile

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Property	Detail
Compound Name	6-Aminonicotinic acid monohydrochloride
Parent CAS	3167-49-5 (Free Acid)
Salt CAS	Refer to specific vendor batch (HCl salt improves aqueous solubility)
Molecular Formula	$C_6H_6N_2O_2$[1][2][3][4][5][6][7][8][9] · HCl
Functional Groups	C3-Carboxylic Acid (H-bond donor/acceptor), C6-Primary Amine
Solubility	Soluble in DMSO, Water (HCl salt); Poor solubility in non-polar organic solvents.

Biological Mechanisms of Action

The biological activity of 6-ANA is bifurcated into two distinct mechanisms: Direct Enzymatic Inhibition (Bacteria) and Metabolic Lethal Synthesis (Mammalian/Eukaryotic).

Bacterial Targets: DNA Gyrase & Topoisomerase IV

In prokaryotes, 6-ANA acts as an inhibitor of bacterial type II topoisomerases.

- Target: It binds to the ATP-binding subunit (ParE/GyrB) of Topoisomerase IV and DNA Gyrase.
- Mechanism: It competes with ATP, preventing the energy-dependent strand passage required for DNA supercoiling and decatenation.
- Potency: It serves as a lead fragment for high-affinity antibiotics. The free acid moiety mimics the phosphate of ATP or interacts with conserved arginine residues in the active site.

Mammalian Targets: The Preiss-Handler Trap

In mammalian cells, 6-ANA is a substrate for the Preiss-Handler pathway (the NAD+ salvage pathway). It mimics Nicotinic Acid (NA).

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- Entry: 6-ANA enters the pathway via Nicotinic Acid Phosphoribosyltransferase (NAPRT).
- Conversion: It is ribosylated and phosphorylated to form 6-Amino-NAD(P)+.
- Inhibition: The resulting metabolite, 6-Amino-NADP+, is a potent competitive inhibitor of 6-Phosphogluconate Dehydrogenase (6PGD).
- Consequence: Blockade of 6PGD inhibits the Pentose Phosphate Pathway (PPP), reducing NADPH levels and sensitizing cells to oxidative stress.

Critical Note on Permeability: 6-ANA is significantly less toxic than 6-AN in cell culture because the carboxylic acid prevents passive diffusion across the plasma membrane. To induce toxicity, 6-ANA is often esterified (prodrug strategy) to mask the charge, allowing entry before intracellular hydrolysis releases the active 6-ANA.

Visualization: The Preiss-Handler Lethal Synthesis Pathway



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Caption: 6-ANA mimics Nicotinic Acid, entering the salvage pathway to generate the 6PGD inhibitor 6-Amino-NADP+.

Applications in Drug Discovery

Fragment-Based Drug Discovery (FBDD)

6-ANA is a "privileged structure" in FBDD. Its small size (MW ~138 Da) and high ligand efficiency allow it to probe sub-pockets in kinases and GPCRs.

- Linker Chemistry: The C6-amino group is highly reactive for amide coupling, while the C3-acid can be converted to esters or amides, serving as a bifunctional linker in DNA-Encoded Libraries (DEL).

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Prodrug Development (Anticancer)

Researchers utilize 6-ANA esters to target pancreatic ductal adenocarcinoma (PDAC).

- Rationale: PDAC cells often downregulate the salvage pathway but maintain high metabolic needs. Esterified 6-ANA permeates the tumor, is hydrolyzed to 6-ANA, and then metabolically activated to 6-Amino-NADP+, inducing oxidative stress specifically in tumor cells.

Experimental Protocols

Solubility & Stock Preparation

The monohydrochloride salt is preferred for aqueous stability, but stock solutions are best prepared in DMSO to prevent precipitation during dilution.

Protocol: 100 mM Stock Solution

- Weighing: Weigh 17.46 mg of **6-Aminonicotinic acid monohydrochloride** (MW ≈ 174.58 g/mol).
- Solvent: Add 1.0 mL of sterile, anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. If undissolved, warm to 37°C for 5 minutes.
- Storage: Aliquot into amber tubes and store at -20°C. Stable for 3 months. Avoid freeze-thaw cycles.

In Vivo Formulation (IV/IP Injection)

- Vehicle: 5% DMSO / 30% PEG 400 / 5% Tween 80 / 60% Saline.[10]
- Procedure:
  - Dissolve compound in DMSO.[10]
  - Add PEG 400 and vortex.
  - Add Tween 80 and vortex.

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- Slowly add warm (37°C) saline while stirring to prevent shock precipitation.

In Vitro DNA Gyrase Inhibition Assay

To verify biological activity against bacterial targets.

Reagents:

- E. coli DNA Gyrase (Holoenzyme)
- Relaxed pBR322 plasmid DNA (Substrate)
- Assay Buffer: 35 mM Tris-HCl (pH 7.5), 24 mM KCl, 4 mM $MgCl_2$, 2 mM DTT, 1.8 mM Spermidine, 1 mM ATP.

Workflow:

- Incubation: Mix 1 U Gyrase, 0.5 µg relaxed pBR322, and varying concentrations of 6-ANA (0.1 µM – 100 µM) in Assay Buffer.
- Reaction: Incubate at 37°C for 30 minutes.
- Termination: Stop reaction with 0.2 volumes of Stop Buffer (5% SDS, 0.25% Bromophenol Blue).
- Analysis: Run samples on a 1% agarose gel (no Ethidium Bromide during run). Stain post-run.
- Result: Active 6-ANA will prevent the conversion of relaxed DNA to supercoiled DNA (supercoiled migrates faster).

Visualization: Assay Logic

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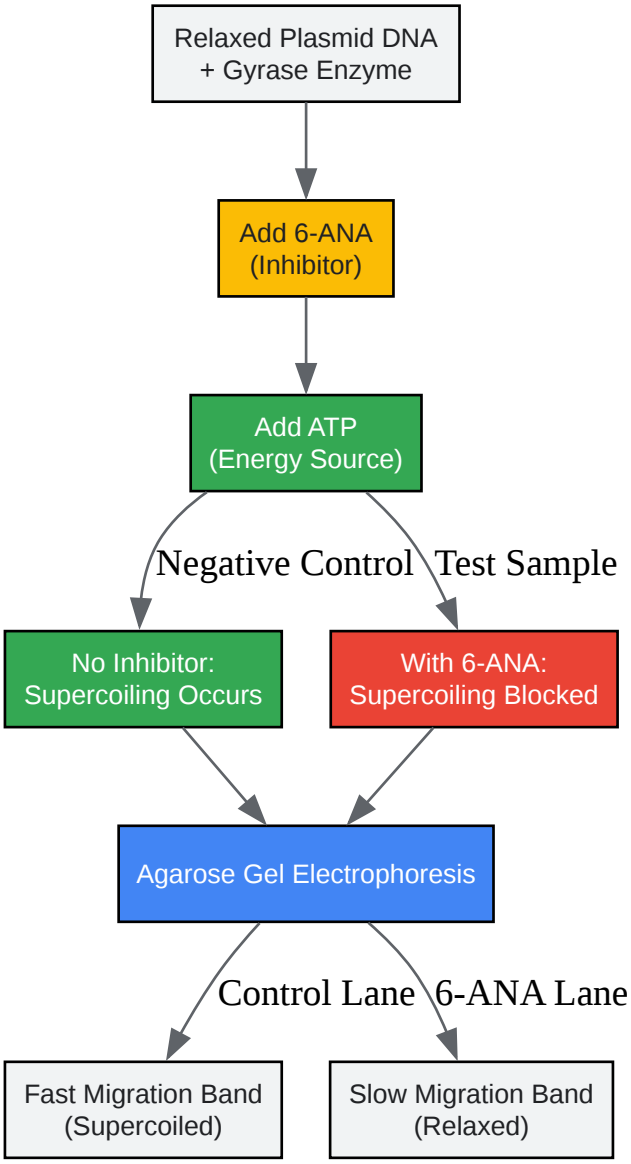

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Caption: Gel electrophoresis distinguishes between supercoiled (active enzyme) and relaxed (inhibited enzyme) DNA states.

Safety & Handling

While less acutely toxic than 6-Aminonicotinamide, 6-ANA is a chemical irritant.

- GHS Classification: Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3.
- Handling: Use a fume hood to avoid inhalation of powder. Wear nitrile gloves.

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- First Aid: In case of eye contact, rinse immediately with water for 15 minutes.
- Storage: Hygroscopic. Store in a desiccator at room temperature (solid) or -20°C (solution).

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